

N-(4-iodophenyl)tetradecanamide chemical structure and properties

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Compound of Interest

Compound Name: *N*-(4-iodophenyl)tetradecanamide

Cat. No.: B310921

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An In-depth Technical Guide to **N-(4-iodophenyl)tetradecanamide**: Structure, Properties, and Synthesis

Introduction

N-(4-iodophenyl)tetradecanamide is a long-chain N-arylamide, a class of organic compounds characterized by an amide linkage between a fatty acid and an aromatic amine. This molecule, featuring a 14-carbon aliphatic chain derived from myristic acid and a 4-iodophenyl group, possesses a unique combination of lipophilicity and aromatic functionality. While specific research on **N-(4-iodophenyl)tetradecanamide** is not extensively documented in publicly available literature, its structural similarity to other biologically active N-arylamides, such as the anticancer agent fenretinide [N-(4-hydroxyphenyl)retinamide], suggests its potential for investigation in drug discovery and materials science.[1][2] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, a detailed synthesis protocol, and potential applications of **N-(4-iodophenyl)tetradecanamide** for researchers and drug development professionals.

Chemical Structure and Physicochemical Properties

The chemical structure of **N-(4-iodophenyl)tetradecanamide** consists of a tetradecanamide backbone substituted with a 4-iodophenyl group on the nitrogen atom. The long alkyl chain imparts significant hydrophobic character, while the iodinated phenyl ring introduces aromatic properties and a site for potential further chemical modification.

Caption: Chemical structure of **N-(4-iodophenyl)tetradecanamide**.

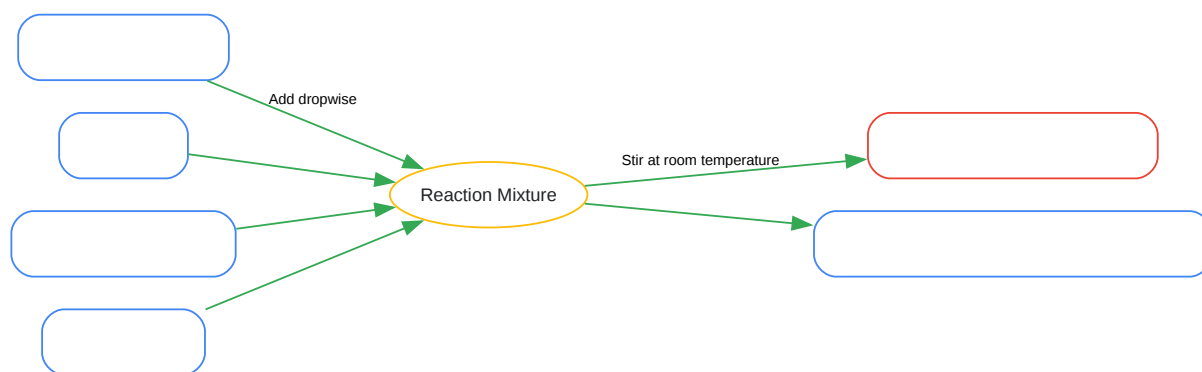
Physicochemical Properties

Below is a table summarizing the key physicochemical properties of **N-(4-iodophenyl)tetradecanamide**. Some of these properties are estimated based on its structure and comparison with related compounds like tetradecanamide (myristamide).[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₂ INO	Calculated
Molecular Weight	429.38 g/mol	Calculated
Appearance	White to off-white solid (predicted)	-
Melting Point	Not available. Expected to be higher than tetradecanamide (102-104 °C) due to the aromatic ring.	-
Solubility	Predicted to be soluble in organic solvents like dichloromethane, chloroform, and ethyl acetate; insoluble in water.	-
CAS Number	Not assigned. The CAS number for the parent amide, tetradecanamide, is 638-58-4. [3] [5] [6] [8] [9]	-

Synthesis of N-(4-iodophenyl)tetradecanamide

The synthesis of **N-(4-iodophenyl)tetradecanamide** can be readily achieved through the acylation of 4-iodoaniline with tetradecanoyl chloride. This is a standard Schotten-Baumann reaction, which is a robust and high-yielding method for the preparation of amides.



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